

Application Note: Spectrophotometric Determination of Silver Using CADION 2B

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Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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Abstract

This application note details a highly sensitive and selective spectrophotometric method for the determination of silver (Ag) ions in aqueous solutions using **CADION 2B** as a chromogenic reagent. In an alkaline medium (pH 9.2) and in the presence of the non-ionic surfactant Triton X-100, silver forms a distinct dark red-violet complex with **CADION 2B**. This complex exhibits a maximum absorbance at 565 nm, allowing for the quantitative determination of silver concentrations. The method is characterized by its high molar absorptivity and adherence to Beer's law over a defined concentration range, making it suitable for various research and quality control applications, including the analysis of wastewater samples.

Quantitative Data Summary

The spectrophotometric method for the determination of silver using **CADION 2B** is characterized by the following analytical parameters:

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	565 nm	[1]
Optimal pH	9.2	[1]
Molar Absorptivity (ϵ)	$1.0 \times 10^5 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1]
Beer's Law Range	0.02 - 0.8 $\mu\text{g}/\text{mL}$	[1]
Color of Complex	Dark Red-Violet	[1]
Surfactant Used	Triton X-100	[1]
Primary Interfering Ions	Cl^- , Br^- , I^- , S^{2-} , CN^-	[1]
Masking Agent	EDTA (for other cations)	[1]

Experimental Protocol

This protocol outlines the step-by-step procedure for the spectrophotometric determination of silver using **CADION 2B**.

Reagents and Materials

- Standard Silver Solution (1000 $\mu\text{g}/\text{mL}$): Dissolve 0.1575 g of analytical grade silver nitrate (AgNO_3) in deionized water and dilute to 100 mL in a volumetric flask.
- Working Silver Standards: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water to cover the linear range of 0.02 to 0.8 $\mu\text{g}/\text{mL}$.
- **CADION 2B** Solution (0.05% w/v): Dissolve 50 mg of **CADION 2B** in 100 mL of ethanol.
- Buffer Solution (pH 9.2): Prepare a boric acid-sodium hydroxide buffer or a similar buffer system and adjust the pH to 9.2.
- Triton X-100 Solution (2% v/v): Dilute 2 mL of Triton X-100 to 100 mL with deionized water.
- EDTA Solution (0.1 M): Dissolve 3.722 g of disodium EDTA in 100 mL of deionized water.

- Spectrophotometer: A UV-Vis spectrophotometer capable of measuring absorbance at 565 nm.
- Cuvettes: 1 cm path length quartz or glass cuvettes.
- Volumetric flasks, pipettes, and other standard laboratory glassware.

Preparation of the Calibration Curve

- Into a series of 10 mL volumetric flasks, pipette aliquots of the working silver standard solutions to obtain final concentrations of 0.0, 0.1, 0.2, 0.4, 0.6, and 0.8 $\mu\text{g}/\text{mL}$. The flask with 0.0 $\mu\text{g}/\text{mL}$ will serve as the reagent blank.
- To each flask, add 1.0 mL of the pH 9.2 buffer solution.
- Add 1.0 mL of the 2% Triton X-100 solution to each flask and mix well.
- Add 1.0 mL of the 0.05% **CADION 2B** solution to each flask.
- If interfering cations are expected in the samples, add a small volume of EDTA solution as a masking agent.^[1]
- Dilute each flask to the 10 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 10 minutes for complete color development.
- Set the spectrophotometer to a wavelength of 565 nm.
- Zero the spectrophotometer using the reagent blank.
- Measure the absorbance of each standard solution.
- Plot a calibration curve of absorbance versus the concentration of silver ($\mu\text{g}/\text{mL}$).

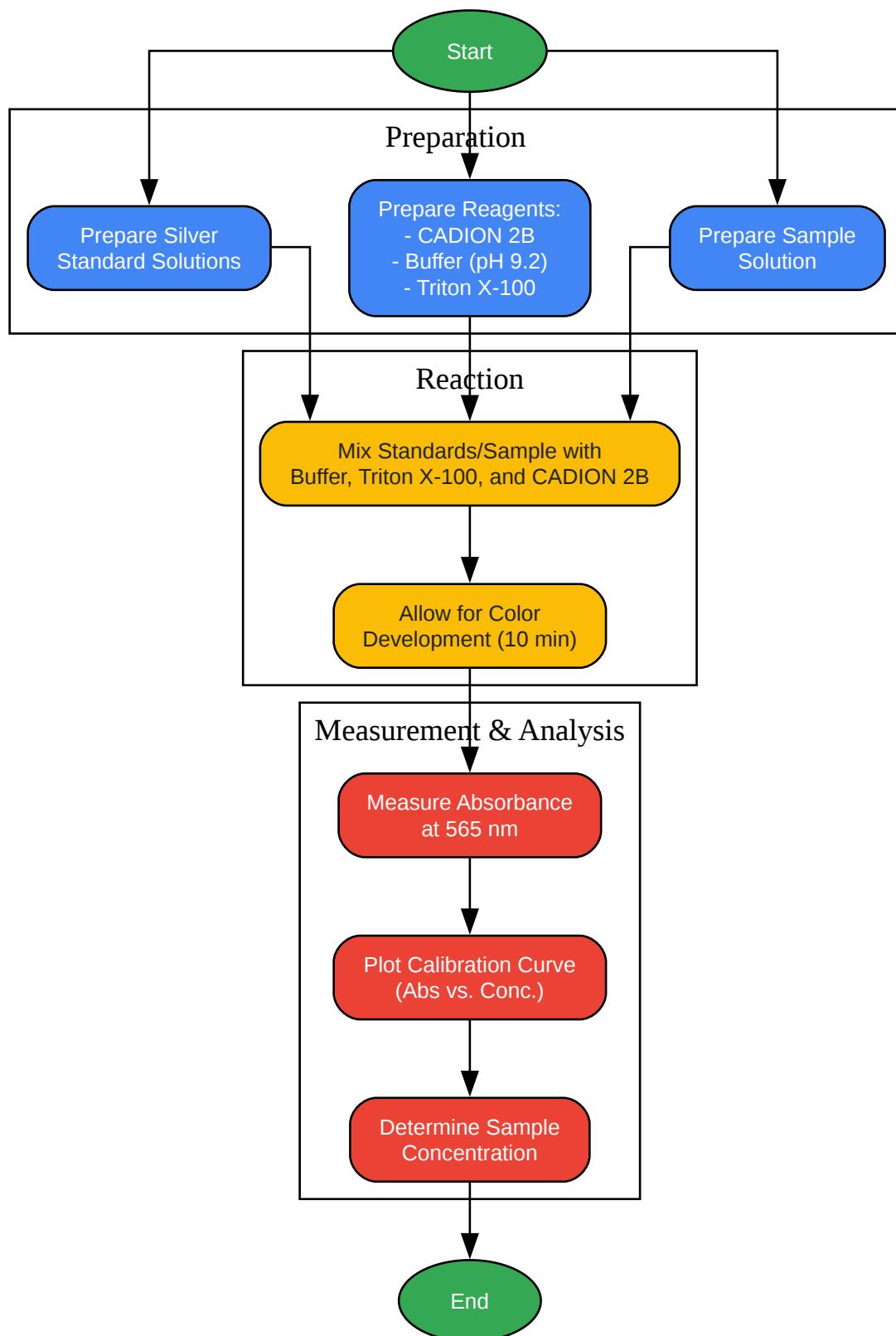
Analysis of Unknown Samples

- Take a known volume of the sample solution (pre-treated if necessary to remove interfering ions) and place it in a 10 mL volumetric flask.

- Follow steps 2-7 as described in the calibration curve preparation.
- Measure the absorbance of the sample solution at 565 nm against the reagent blank.
- Determine the concentration of silver in the sample by interpolating the absorbance value from the calibration curve.
- Calculate the original concentration of silver in the sample, accounting for any dilutions made.

Visualizations

Experimental Workflow Diagram

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Caption: Workflow for the spectrophotometric determination of silver using **CADION 2B**.

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References

- 1. Spectrophotometric determination of silver with cadion 2B and triton X-100 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Silver Using CADION 2B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580942#spectrophotometric-determination-of-silver-using-cadion-2b-protocol]

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